

# Safe handling and disposal procedures for Ethylaminoethanol in the lab

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Ethylaminoethanol*

Cat. No.: *B8294368*

[Get Quote](#)

## Safe Handling and Disposal of Ethylaminoethanol in the Laboratory

Application Notes & Protocols for Researchers, Scientists, and Drug Development Professionals

This document provides detailed procedures and safety information for the handling and disposal of **Ethylaminoethanol** (CAS No. 110-73-6) in a laboratory setting. Adherence to these guidelines is crucial to ensure the safety of laboratory personnel and to minimize environmental impact.

## Hazard Identification and Health Effects

**Ethylaminoethanol** is a hazardous chemical that presents several risks upon exposure.[\[1\]](#)[\[2\]](#) [\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#) It is classified as a combustible liquid.[\[4\]](#)[\[7\]](#)

Primary hazards include:

- Acute Toxicity: Harmful if swallowed and toxic in contact with skin.[\[1\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)
- Corrosivity: Causes severe skin burns and serious eye damage.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)
- Respiratory Irritation: May cause respiratory irritation.[\[3\]](#)

### Potential Health Effects:

- Eye Contact: Can cause serious eye damage, including burns and corneal damage.[1][2]
- Skin Contact: Toxic if absorbed through the skin, causing burns.[1][2] The substance is readily absorbed through the skin.[2]
- Ingestion: Harmful if swallowed, causing burns to the gastrointestinal tract.[2][4]
- Inhalation: May cause chemical burns to the respiratory tract and, at high concentrations, may lead to central nervous system depression.[2]

## Physical and Chemical Properties

A summary of the key physical and chemical properties of **Ethylaminoethanol** is provided in the table below for easy reference.

Property	Value
CAS Number	110-73-6
Molecular Formula	C4H11NO
Molecular Weight	89.14 g/mol [1]
Appearance	Clear, colorless liquid[2][8][9]
Odor	Amine-like[7][8][9]
Boiling Point	169-170 °C[10]
Melting Point	-90 °C[10]
Flash Point	78 °C (172.4 °F)[2]
Density	0.914 g/mL at 25 °C[10]
Solubility in Water	Miscible[8][11]
Vapor Density	3 (vs air)[10]
Vapor Pressure	<1 mm Hg (at 20 °C)[10]

# Safe Handling and Storage Protocols

Adherence to proper handling and storage procedures is essential to minimize the risks associated with **Ethylaminoethanol**.

## Personal Protective Equipment (PPE)

A comprehensive set of PPE must be worn at all times when handling **Ethylaminoethanol**.

PPE	Specification
Eye Protection	Chemical safety goggles and a face shield are required.[6][12]
Hand Protection	Impervious gloves (e.g., nitrile rubber) must be worn. Gloves should be inspected before use and disposed of properly after handling.[1][13]
Skin and Body Protection	A lab coat or a complete suit protecting against chemicals is necessary.[1][6]
Respiratory Protection	Work should be conducted in a well-ventilated area or under a chemical fume hood. If ventilation is inadequate, a NIOSH/MSHA-approved respirator should be used.[3][6]

## Experimental Protocol: General Handling

- Preparation: Before starting any work, ensure that a safety shower and eyewash station are readily accessible.[3][4]
- Ventilation: All handling of **Ethylaminoethanol** must be performed in a well-ventilated area, preferably within a certified chemical fume hood, to avoid inhalation of vapors.[3][6]
- Dispensing: When transferring the chemical, use appropriate tools to avoid splashes. Grounding of equipment may be necessary to prevent static discharge.[7]
- Avoiding Contact: Avoid all contact with skin, eyes, and clothing.[1] Do not breathe vapors or mists.[4]

- Hygiene: Wash hands thoroughly with soap and water after handling and before breaks or leaving the lab.[1][4]
- Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources as it is a combustible liquid.[3][7]

## Storage Protocol

- Container: Store in a tightly closed, properly labeled container.[3][4]
- Location: Keep in a cool, dry, and well-ventilated area designated for corrosive and toxic materials.[3][4]
- Incompatibilities: Store away from strong oxidizing agents and strong acids.[4][12]
- Temperature: Store below +30°C.[10]

## Emergency Procedures

Immediate and appropriate action is critical in the event of an emergency involving **Ethylaminoethanol**.

## First Aid Measures

Exposure Route	First Aid Protocol
Eye Contact	Immediately flush eyes with plenty of water for at least 15-30 minutes, occasionally lifting the upper and lower eyelids. <a href="#">[2]</a> <a href="#">[3]</a> Seek immediate medical attention. <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Skin Contact	Immediately remove all contaminated clothing. <a href="#">[3]</a> <a href="#">[4]</a> Flush skin with plenty of soap and water for at least 15 minutes. <a href="#">[2]</a> <a href="#">[4]</a> Seek immediate medical attention. <a href="#">[2]</a> <a href="#">[4]</a>
Ingestion	Do NOT induce vomiting. <a href="#">[2]</a> <a href="#">[4]</a> If the person is conscious, rinse their mouth with water and have them drink 2-4 cupfuls of milk or water. <a href="#">[2]</a> Seek immediate medical attention. <a href="#">[2]</a> <a href="#">[4]</a>
Inhalation	Move the person to fresh air immediately. <a href="#">[2]</a> <a href="#">[4]</a> If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. <a href="#">[2]</a> <a href="#">[4]</a> Seek immediate medical attention. <a href="#">[2]</a> <a href="#">[4]</a>

## Spill Cleanup Protocol

- Evacuate: Immediately evacuate the area of the spill.
- Ventilate: Ensure the area is well-ventilated.
- PPE: Don the appropriate personal protective equipment as outlined in section 3.1.
- Containment: For small spills, contain the spill using a non-combustible absorbent material such as sand, earth, or vermiculite.[\[4\]](#)[\[7\]](#) Do not use combustible materials like paper towels.[\[14\]](#)
- Collection: Carefully collect the absorbed material using non-sparking tools and place it into a suitable, labeled, and closed container for hazardous waste disposal.[\[7\]](#)
- Decontamination: Clean the spill area with soap and water, collecting the rinse water for disposal if the spill was of a highly toxic substance.[\[15\]](#)

- Large Spills: For large spills, evacuate the area and contact the institution's emergency response team.[16]

## Disposal Procedures

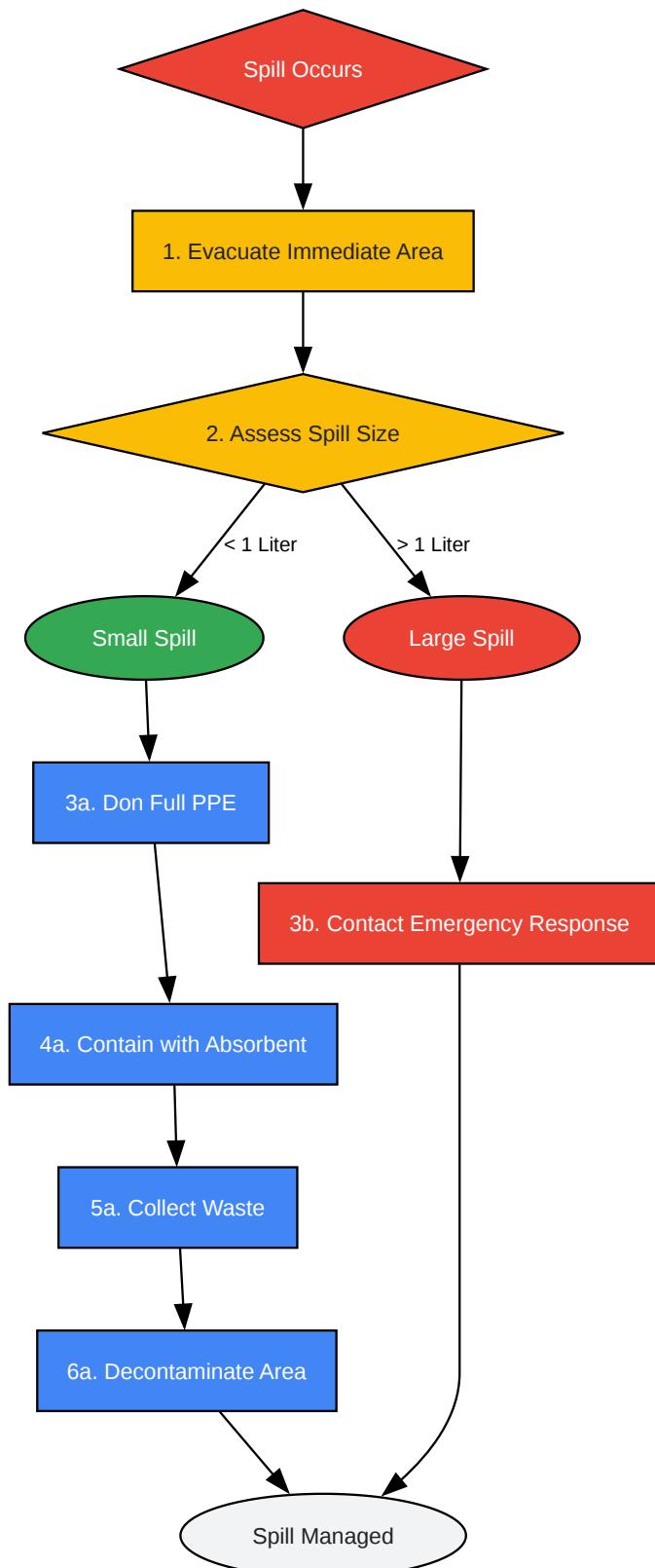
**Ethylaminoethanol** and any contaminated materials must be disposed of as hazardous waste.

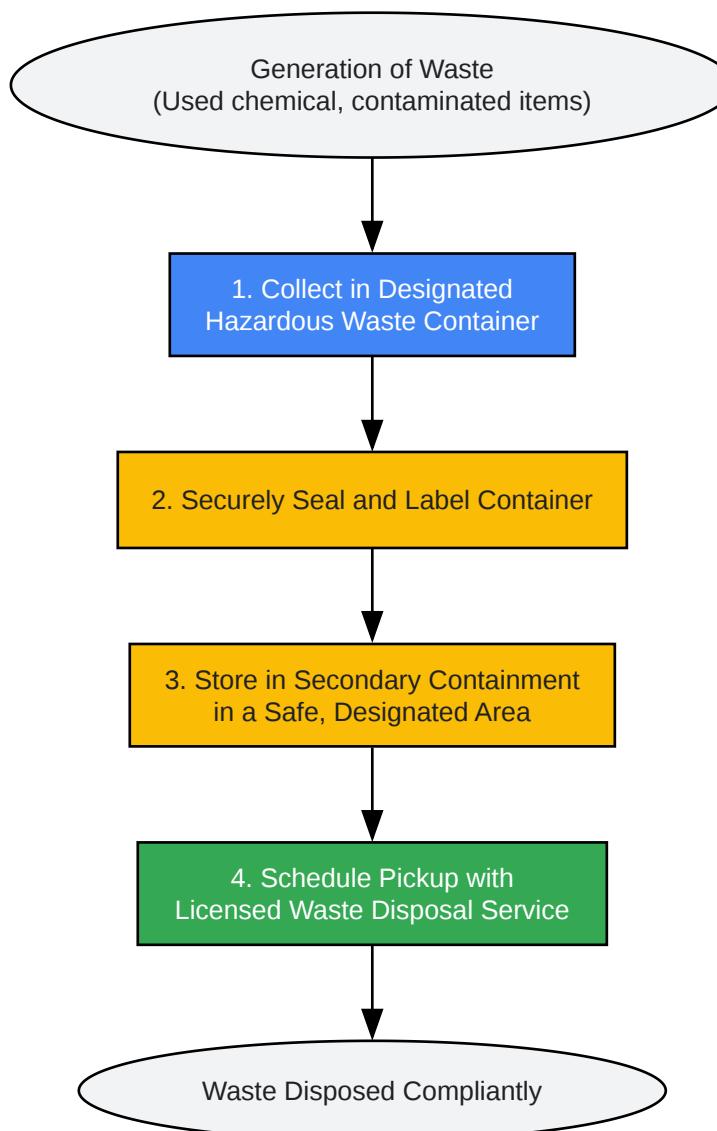
### Waste Disposal Protocol

- Waste Collection: Collect all **Ethylaminoethanol** waste, including contaminated absorbent materials and disposable PPE, in a designated, properly labeled, and sealed hazardous waste container.
- Labeling: The waste container must be clearly labeled with "Hazardous Waste" and the contents, including "**Ethylaminoethanol**".
- Professional Disposal: Arrange for the disposal of the hazardous waste through a licensed and certified professional waste disposal service.[1] Do not pour **Ethylaminoethanol** down the drain or dispose of it with regular trash.[1]
- Regulations: All disposal activities must comply with local, state, and federal regulations for hazardous waste.[3]

## Visual Protocols

### Safe Handling Workflow





[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [cdhfinechemical.com](http://cdhfinechemical.com) [cdhfinechemical.com]
- 2. [pim-resources.coleparmer.com](http://pim-resources.coleparmer.com) [pim-resources.coleparmer.com]

- 3. fishersci.com [fishersci.com]
- 4. chempoint.com [chempoint.com]
- 5. sdfine.com [sdfine.com]
- 6. tcichemicals.com [tcichemicals.com]
- 7. 2-(Ethylamino)ethanol | C4H11NO | CID 8072 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. guidechem.com [guidechem.com]
- 9. 2-(Ethylamino)ethanol | 110-73-6 [chemicalbook.com]
- 10. chembk.com [chembk.com]
- 11. CAS 110-73-6: 2-(Ethylamino)ethanol | CymitQuimica [cymitquimica.com]
- 12. datasheets.scbt.com [datasheets.scbt.com]
- 13. cdhfinechemical.com [cdhfinechemical.com]
- 14. jk-sci.com [jk-sci.com]
- 15. 5.4.1.1 Incidental Spill Cleanup Procedures | Environment, Health and Safety [ehs.cornell.edu]
- 16. Spill and Cleaning Protocol | Environmental Health & Safety | Michigan State University [ehs.msu.edu]
- To cite this document: BenchChem. [Safe handling and disposal procedures for Ethylaminoethanol in the lab]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b8294368#safe-handling-and-disposal-procedures-for-ethylaminoethanol-in-the-lab>]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)